

"physical and chemical properties of 2,4-Dichloro-3-fluoronitrobenzene"

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Compound of Interest

Compound Name: 2,4-Dichloro-3-fluoronitrobenzene

Cat. No.: B1295830

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Technical Guide: 2,4-Dichloro-3-fluoronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dichloro-3-fluoronitrobenzene** (CAS No. 393-79-3). It is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis. This document consolidates available data on its properties, synthesis, and safety considerations to serve as a valuable resource for laboratory and industrial applications.

Chemical Identity and Physical Properties

2,4-Dichloro-3-fluoronitrobenzene is a halogenated nitroaromatic compound. While some commercial suppliers list it as a colorless liquid, the more consistent data, supported by its reported melting point, indicates it is a yellow crystalline solid at room temperature.^[1] It is important to note that some sources present conflicting information regarding its physical state and molecular formula; this guide adheres to the most credible and cross-verified data.

Table 1: Physical and Chemical Properties of **2,4-Dichloro-3-fluoronitrobenzene**

Property	Value	Source(s)
CAS Number	393-79-3	[1][2]
Molecular Formula	C ₆ H ₂ Cl ₂ FNO ₂	[1]
Molecular Weight	209.99 g/mol	[3]
Appearance	Yellow crystalline solid	[1]
Melting Point	65-67 °C	[1]
Boiling Point	263-265 °C	[1]
Density	1.67 g/cm ³	[1]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol, methanol, and chloroform.	[1]

Spectral Data

Specific spectral data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **2,4-Dichloro-3-fluoronitrobenzene** is not readily available in public databases. However, spectral information for structurally similar compounds can be used for comparative analysis. For instance, the ¹H NMR spectrum of the closely related 2,4-Dichloronitrobenzene shows signals in the aromatic region, with coupling constants indicative of the substitution pattern.[4] Similarly, IR and mass spectra of related fluorinated and chlorinated nitrobenzenes are available and can provide expected ranges for characteristic peaks.[5][6]

Chemical Reactivity and Synthesis

2,4-Dichloro-3-fluoronitrobenzene is a versatile chemical intermediate. The presence of electron-withdrawing nitro and chloro groups, along with the fluorine atom, activates the aromatic ring for various nucleophilic substitution reactions. It serves as a key building block in the synthesis of more complex molecules, particularly in the pharmaceutical, agrochemical, and dye industries.[1]

Experimental Protocol: Synthesis of 2,4-Dichloro-3-fluoronitrobenzene

A common method for the synthesis of **2,4-Dichloro-3-fluoronitrobenzene** involves the nitration of 1,3-dichloro-2-fluorobenzene. The following is a representative experimental protocol:

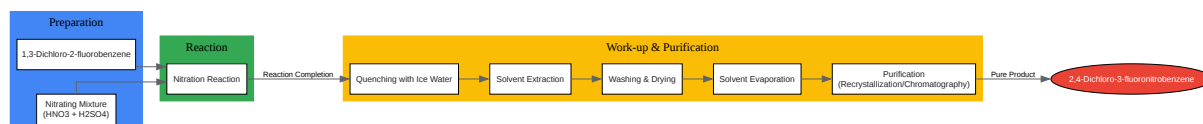
Reaction:



Procedure:

- Preparation of Nitrating Mixture: A mixture of nitric acid and sulfuric acid is prepared.
- Reaction Setup: 1,3-Dichloro-2-fluorobenzene is dissolved in a suitable solvent.
- Nitration: The nitrating mixture is added dropwise to the solution of 1,3-dichloro-2-fluorobenzene while maintaining a controlled temperature.
- Reaction Monitoring: The progress of the reaction is monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Work-up: Upon completion, the reaction mixture is poured onto ice water. The product is then extracted with an organic solvent.
- Purification: The organic layer is washed, dried, and the solvent is evaporated. The crude product is purified by a suitable method, such as recrystallization or column chromatography, to yield pure **2,4-Dichloro-3-fluoronitrobenzene**.

Diagram 1: Experimental Workflow for the Synthesis of **2,4-Dichloro-3-fluoronitrobenzene**



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Caption: A flowchart illustrating the key steps in the synthesis of **2,4-Dichloro-3-fluoronitrobenzene**.

Biological Activity and Signaling Pathways

As a chemical intermediate, **2,4-Dichloro-3-fluoronitrobenzene** is not expected to have a defined biological mechanism of action or interact with specific signaling pathways in the manner of a therapeutic drug. Its primary relevance in the context of drug development is as a precursor molecule for the synthesis of active pharmaceutical ingredients (APIs). Therefore, diagrams of signaling pathways are not applicable to this compound.

Safety and Toxicology

Detailed toxicological data, such as LD50 values, for **2,4-Dichloro-3-fluoronitrobenzene** are not readily available. However, based on the data for the structurally similar compound 2,4-Dichloronitrobenzene, it should be handled with care. The oral LD50 for 2,4-Dichloronitrobenzene in rats is reported to be 990 mg/kg, and the dermal LD50 is 921 mg/kg.^[1] It is prudent to assume that **2,4-Dichloro-3-fluoronitrobenzene** may have a similar toxicity profile.

Table 2: Hazard Information for Structurally Similar Compounds

Hazard Statement	Description	Compound
H301/H302	Toxic/Harmful if swallowed	2,3-Dichloro-4-fluoronitrobenzene[3]
H311	Toxic in contact with skin	2,3-Dichloro-4-fluoronitrobenzene[3]
H315	Causes skin irritation	2,3-Dichloro-4-fluoronitrobenzene[3]
H319	Causes serious eye irritation	2,3-Dichloro-4-fluoronitrobenzene[3]
H331	Toxic if inhaled	2,3-Dichloro-4-fluoronitrobenzene[3]
H335	May cause respiratory irritation	2,3-Dichloro-4-fluoronitrobenzene[3]

Handling and Storage

- Handling: Use in a well-ventilated area. Avoid breathing dust, fumes, gas, mist, vapors, or spray. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.
- Skin Contact: Immediately wash off with soap and plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. In all cases of exposure, seek immediate medical attention.

Applications

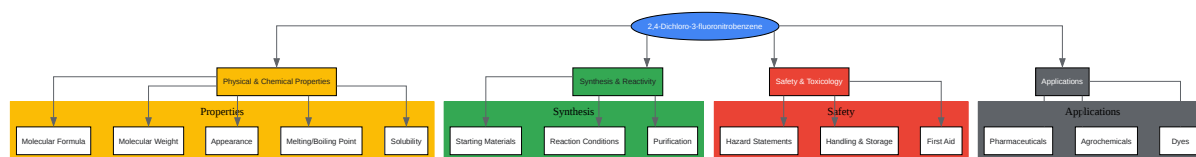
The primary application of **2,4-Dichloro-3-fluoronitrobenzene** is as a key intermediate in organic synthesis. Its utility spans across several industries:

- **Pharmaceuticals:** It serves as a starting material for the synthesis of various active pharmaceutical ingredients.
- **Agrochemicals:** It is used in the production of herbicides and pesticides.
- **Dyes and Pigments:** It is a precursor in the manufacturing of certain colorants.

Conclusion

2,4-Dichloro-3-fluoronitrobenzene is a valuable chemical intermediate with a well-defined set of physical and chemical properties. While specific spectral and toxicological data are limited, information from structurally related compounds provides a basis for safe handling and use. The synthetic protocol outlined in this guide offers a clear pathway for its preparation. It is imperative for all users to adhere to strict safety protocols when handling this compound.

Diagram 2: Logical Relationships of Compound Information



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Caption: A diagram showing the logical relationships between the core topics covered in this guide.

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